

HPLC methods for quantifying 1-Chloro-2-(trichloromethyl)benzene

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Compound of Interest

Compound Name: 1-Chloro-2-(trichloromethyl)benzene

CAS No.: 31259-91-3

Cat. No.: B7801230

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An Application Note for the Quantification of **1-Chloro-2-(trichloromethyl)benzene** using High-Performance Liquid Chromatography (HPLC)

Authored by a Senior Application Scientist

This document provides a comprehensive guide to a robust and validated High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of **1-Chloro-2-(trichloromethyl)benzene**. This application note is intended for researchers, analytical scientists, and quality control professionals who require a reliable method for the determination of this compound in various matrices.

The causality behind the experimental choices, from stationary phase selection to mobile phase composition, is explained to provide a deeper understanding of the method's underlying principles. The protocols are designed to be self-validating, adhering to internationally recognized standards for analytical method validation.

Introduction and Analyte Overview

1-Chloro-2-(trichloromethyl)benzene (CAS No. 2136-89-2), also known as o-Chlorobenzotrichloride, is a halogenated aromatic hydrocarbon.^[1] Its quantification is crucial in various applications, including chemical synthesis, where it may be an intermediate or an impurity, and in environmental monitoring. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used, reliable, and accurate technique for the analysis of such compounds.^{[2][3]}

This guide details a reversed-phase HPLC (RP-HPLC) method, which is ideally suited for the separation of hydrophobic or non-polar compounds like **1-Chloro-2-(trichloromethyl)benzene**.^{[4][5]} The method has been developed to ensure specificity, linearity, accuracy, and precision, and its validation is described in accordance with the International Council for Harmonisation (ICH) Q2(R2) guidelines.^{[6][7]}

Physicochemical Properties of 1-Chloro-2-(trichloromethyl)benzene

A fundamental understanding of the analyte's properties is critical for effective method development.

Property	Value	Source
Chemical Structure	C ₇ H ₄ Cl ₄	^[1]
Molecular Weight	229.919 g/mol	^{[1][8]}
CAS Number	2136-89-2	^[1]
Boiling Point	260-264 °C	^[9]
Melting Point	29-31 °C	^[9]
LogP (Octanol/Water)	3.94 - 4.167	^{[10][11]}
Density	~1.5 g/cm ³	^[10]

The high LogP value indicates significant hydrophobicity, making RP-HPLC the logical choice for separation.^[11] In RP-HPLC, a non-polar stationary phase is used with a polar mobile phase.

Recommended HPLC Method and Protocol

This section outlines the instrumentation, reagents, and step-by-step procedures for the quantification of **1-Chloro-2-(trichloromethyl)benzene**.

Instrumentation and Reagents

- Instrumentation: A standard HPLC system equipped with a quaternary or binary pump, a degasser, an autosampler, a column thermostat, and a UV-Vis or Diode Array Detector (DAD).
- Data Acquisition: Chromatography data station for instrument control, data acquisition, and processing.
- Analytical Column: A C18 column is recommended due to its hydrophobic nature, which provides excellent retention for non-polar analytes.^{[2][3]} A common column dimension is 150 mm x 4.6 mm with 5 µm particle size.
- Reagents and Materials:
 - **1-Chloro-2-(trichloromethyl)benzene** reference standard (>99% purity).
 - Acetonitrile (HPLC grade or higher).
 - Methanol (HPLC grade or higher).
 - Water (HPLC grade or Type I ultrapure).
 - 0.45 µm membrane filters for solvent and sample filtration.

Chromatographic Conditions

The selection of these parameters is based on achieving a balance between resolution, analysis time, and sensitivity.

Parameter	Recommended Setting	Rationale
Stationary Phase	C18, 5 μ m, 150 x 4.6 mm	Provides optimal hydrophobic interaction for retention and separation.[5]
Mobile Phase	Acetonitrile:Water (65:35, v/v)	A common mobile phase for chlorinated benzenes, offering good elution strength.[2][3]
Flow Rate	1.0 mL/min	Standard for a 4.6 mm ID column to ensure efficient separation.
Column Temperature	30 °C	Maintains consistent retention times and peak shapes.
Detection Wavelength	215 nm	Aromatic compounds exhibit strong absorbance at lower UV wavelengths.[2][3]
Injection Volume	10 μ L	A typical volume for analytical HPLC.
Run Time	~10 minutes	Sufficient to elute the analyte and any potential impurities.

Detailed Experimental Protocols

- Mobile Phase Preparation:
 - Measure 650 mL of HPLC-grade acetonitrile and 350 mL of HPLC-grade water.
 - Combine them in a suitable solvent reservoir.
 - Degas the mixture for at least 15 minutes using an ultrasonic bath or an online degasser to prevent air bubbles in the system.
- Standard Stock Solution (1000 μ g/mL):

- Accurately weigh 25 mg of **1-Chloro-2-(trichloromethyl)benzene** reference standard.
- Transfer it quantitatively to a 25 mL volumetric flask.
- Dissolve and dilute to the mark with methanol. This solution should be stored in a refrigerator.
- Working Standard Solutions (Calibration Curve):
 - Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the mobile phase.

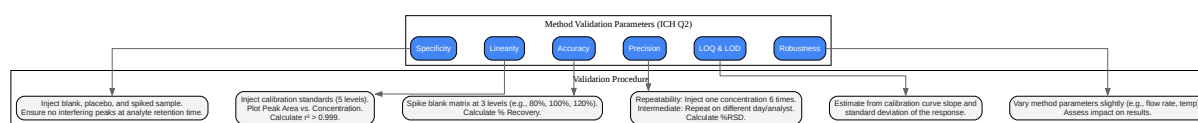
The goal of sample preparation is to extract the analyte into a clean solution compatible with the HPLC system.[\[12\]](#)[\[13\]](#)

- Accurately weigh a known amount of the sample matrix.
- Dissolve the sample in a suitable volume of methanol or acetonitrile.
- Use sonication if necessary to ensure complete dissolution.
- Dilute the solution with the mobile phase to a concentration expected to fall within the linear range of the calibration curve.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before injection to remove any particulates.
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Inject the series of working standard solutions in increasing order of concentration.
- Generate a calibration curve by plotting the peak area against the concentration of the standards.
- Inject the prepared sample solutions.

- Quantify the amount of **1-Chloro-2-(trichloromethyl)benzene** in the sample by interpolating its peak area from the calibration curve.

Method Validation Protocol

Method validation is essential to demonstrate that the analytical procedure is suitable for its intended purpose.[14] The following protocols are based on ICH Q2(R2) guidelines.[6][7]



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Caption: Workflow for HPLC method validation based on ICH Q2 guidelines.

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present.[15]

- Protocol: Analyze a blank matrix, a placebo (if applicable), and a sample spiked with **1-Chloro-2-(trichloromethyl)benzene**. The chromatograms should demonstrate that no interfering peaks co-elute with the analyte peak. A Diode Array Detector can be used to check for peak purity.

Linearity

Linearity is the ability to elicit test results that are directly proportional to the concentration of the analyte.[15]

- Protocol: Prepare at least five concentrations of the reference standard across the expected sample concentration range. Inject each concentration in triplicate. Plot the average peak area against concentration and perform a linear regression analysis.
- Acceptance Criteria: The correlation coefficient (r^2) should be ≥ 0.999 .

Accuracy

Accuracy is the closeness of the test results to the true value.[\[15\]](#)

- Protocol: Perform a recovery study by spiking a blank matrix with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Analyze these samples in triplicate.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.

Precision

Precision is the degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.[\[15\]](#)

- Protocol (Repeatability): Analyze a minimum of six determinations at 100% of the test concentration.[\[14\]](#)
- Protocol (Intermediate Precision): Repeat the analysis on a different day, with a different analyst, or on a different instrument.
- Acceptance Criteria: The Relative Standard Deviation (%RSD) should be $\leq 2.0\%$.

Limit of Quantitation (LOQ) and Limit of Detection (LOD)

- Protocol: LOQ and LOD can be estimated based on the standard deviation of the response and the slope of the calibration curve.
 - $LOD = 3.3 * (\text{Standard Deviation of the y-intercept} / \text{Slope})$
 - $LOQ = 10 * (\text{Standard Deviation of the y-intercept} / \text{Slope})$

- The LOQ should be confirmed by analyzing a standard at this concentration and ensuring acceptable accuracy and precision.

Data Presentation and Expected Results

The results of the method validation should be clearly tabulated for easy review.

Table 1: Linearity Data

Concentration (µg/mL)	Mean Peak Area (n=3)	%RSD
1	Example Value	<2.0%
5	Example Value	<2.0%
10	Example Value	<2.0%
25	Example Value	<2.0%
50	Example Value	<2.0%
100	Example Value	<2.0%
Linear Regression	$y = mx + c$	$r^2 \geq 0.999$

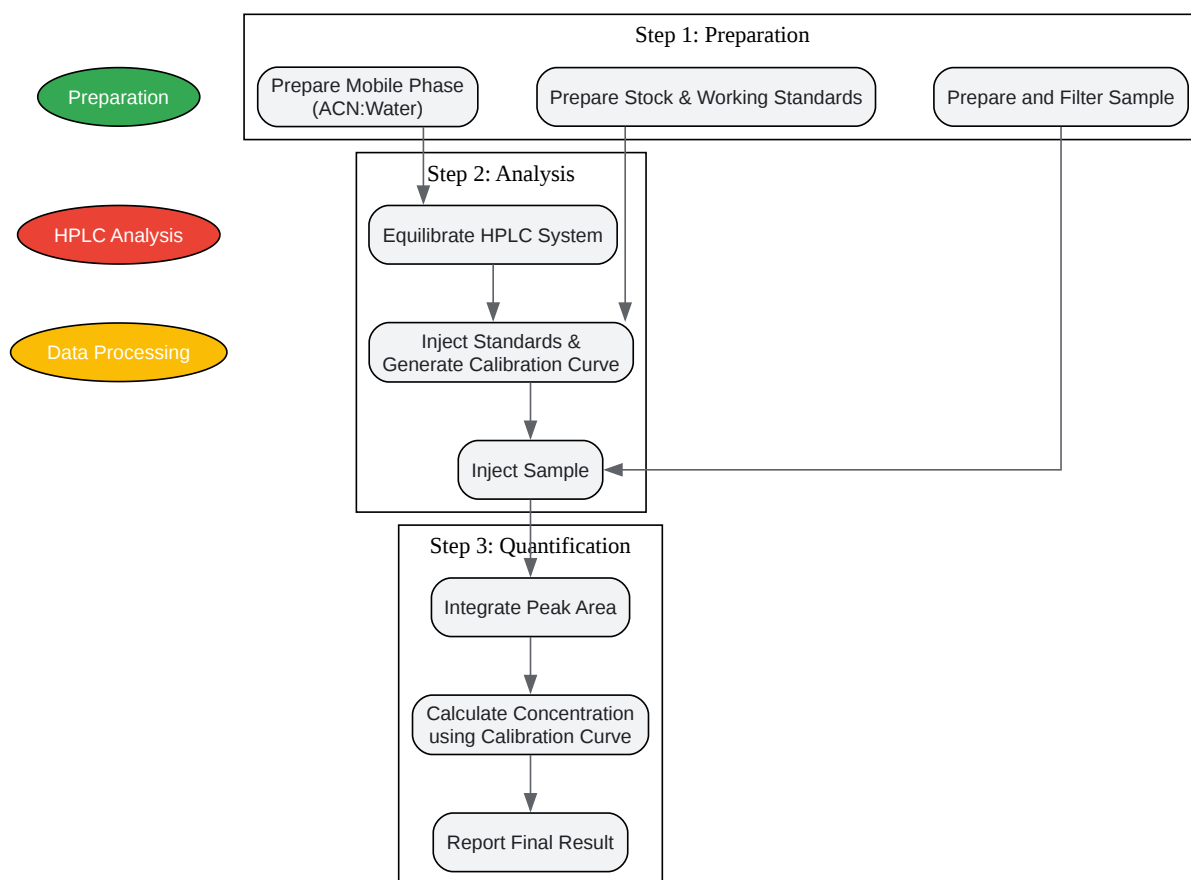
Table 2: Accuracy (Recovery) Data

Spiked Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	Example Value	Example Value	98.0-102.0%
100%	Example Value	Example Value	98.0-102.0%
120%	Example Value	Example Value	98.0-102.0%

Table 3: Precision Data

Parameter	Number of Determinations	Mean Result (µg/mL)	%RSD
Repeatability	6	Example Value	≤ 2.0%
Intermediate Precision	6	Example Value	≤ 2.0%

Experimental Workflow Visualization



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Caption: General workflow for the HPLC quantification of the analyte.

Conclusion

This application note provides a detailed, robust, and reliable reversed-phase HPLC method for the quantification of **1-Chloro-2-(trichloromethyl)benzene**. The experimental choices are scientifically justified to ensure optimal separation and detection. By following the outlined protocols for analysis and method validation, laboratories can achieve accurate and precise results that meet stringent regulatory standards.

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